

"Methyl butyrate" safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl butyrate

Cat. No.: B153709

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of Methyl Butyrate

Methyl butyrate, also known as methyl butanoate, is an ester with the chemical formula $C_5H_{10}O_2$.^[1] It is a colorless liquid at room temperature, recognized by its fruity odor, often compared to apples or pineapples.^{[1][2][3]} This compound is utilized as a flavoring agent in the food industry, an ingredient in perfumes, and as a solvent for various industrial applications.^[1] Due to its high flammability and potential health hazards, a thorough understanding of its safety profile and proper handling procedures is crucial for researchers, scientists, and professionals in drug development.^{[4][5]}

Chemical and Physical Properties

The following tables summarize the key quantitative data for **methyl butyrate**, providing a quick reference for its physical and chemical characteristics.

Table 1: Physical Properties of Methyl Butyrate

Property	Value
Molecular Weight	102.13 g/mol [2][6]
Appearance	Clear, colorless liquid[2][7]
Odor	Apple-like, fruity[2][8]
Boiling Point	102-103 °C (216-217 °F)[6][9]
Melting Point	-85 °C to -84 °C (-121 °F to -119 °F)[6][9]
Specific Gravity	0.898 g/cm ³ at 25 °C[9]
Vapor Pressure	32 hPa at 20 °C (68 °F)[9]
Vapor Density	3.5 (Air = 1)[10]

| Water Solubility | Slightly soluble (1:60 ratio)[1][7] |

Table 2: Safety and Flammability Data

Property	Value
Flash Point	11.67 °C (53 °F) to 14 °C (57 °F)[1][2][9]
Flammability	Highly flammable liquid and vapor[4][6][9]
Lower Explosive Limit (LEL)	0.9%[10]
Upper Explosive Limit (UEL)	3.5%[10]

| NFPA 704 Rating | Health: 0, Flammability: 3, Reactivity: 0[11] |

Hazard Identification and Toxicology

Methyl butyrate is classified as a highly flammable liquid and vapor (Category 2).[6] The primary health hazards are associated with irritation upon contact.[8]

- Acute Health Effects:
 - Inhalation: Breathing in vapors can irritate the nose, throat, and respiratory tract.[5][8]

- Skin Contact: May cause skin irritation.[5] It is recognized that **methyl butyrate** can be absorbed through the skin, potentially increasing exposure.[8]
- Eye Contact: Direct contact can cause irritation.[5][8]
- Ingestion: May be harmful if swallowed.[5]
- Chronic Health Effects:
 - There is currently no data to suggest that **methyl butyrate** is carcinogenic or causes reproductive toxicity.[5][8]

Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize the risks associated with **methyl butyrate**.

Safe Handling Protocol

- Ventilation: Use only in well-ventilated areas, preferably within a chemical fume hood, to keep airborne concentrations low.[8][9]
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[4][5][6] "No Smoking" policies must be strictly enforced.[4][5][6]
- Electrostatic Discharge: Take precautionary measures against static discharge.[4][12] Use explosion-proof electrical, ventilating, and lighting equipment.[4][9] All containers and receiving equipment must be grounded and bonded.[4][9]
- Personal Contact: Avoid contact with skin and eyes and avoid inhaling vapors.[5]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before breaks.[5][6] Do not eat, drink, or smoke in work areas.[8] Contaminated clothing should be removed promptly and laundered before reuse.[5][8]

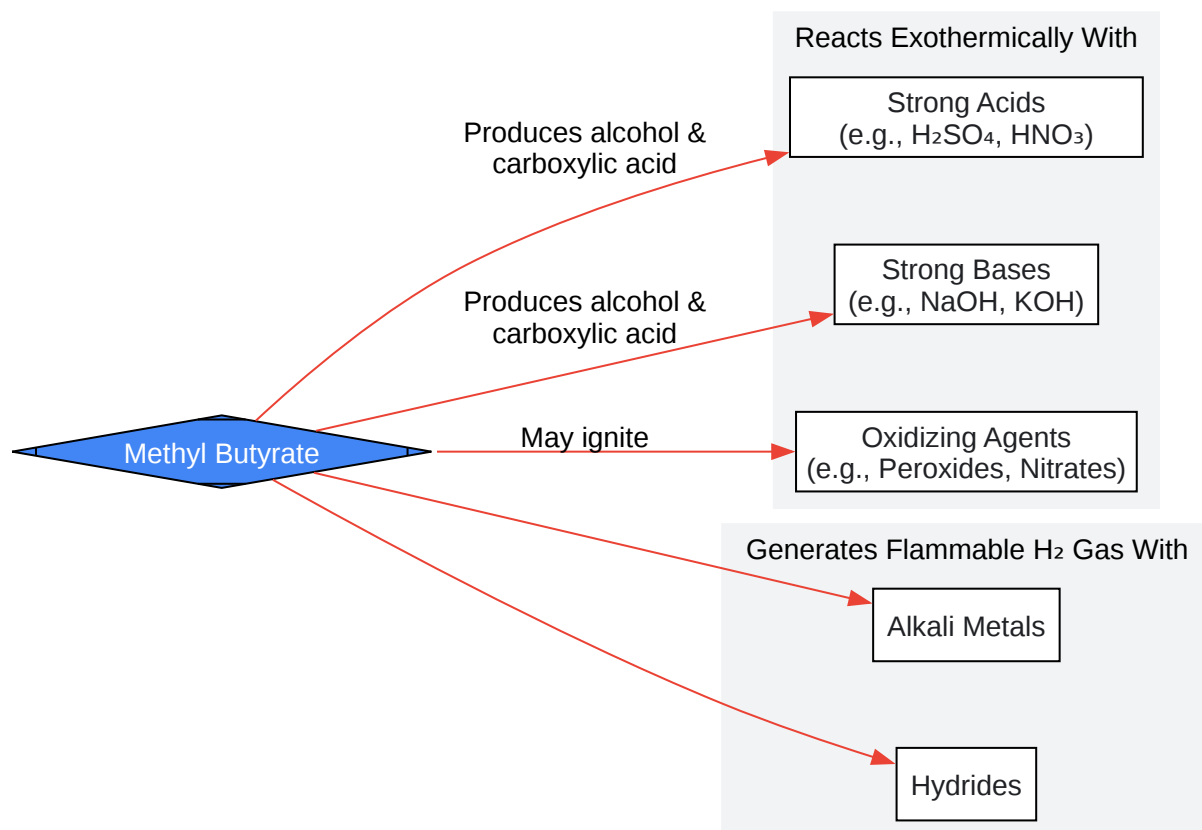
Storage Conditions

- Container: Store in a tightly closed container.[4][8] Containers that have been opened must be carefully resealed and kept upright.[5]
- Location: Store in a cool, dry, and well-ventilated area.[4][8][9]
- Incompatibilities: Store away from incompatible materials.[8]

Incompatible Materials

Methyl butyrate is incompatible with the following substances and can undergo hazardous reactions:

- Oxidizing Agents: Such as perchlorates, peroxides, and nitrates.[8]
- Strong Acids: Such as hydrochloric, sulfuric, and nitric acids.[8]
- Strong Bases: Such as sodium hydroxide and potassium hydroxide.[8]
- Alkali Metals and Hydrides: Mixing can generate flammable hydrogen gas.[10]



[Click to download full resolution via product page](#)

Caption: Logical relationships of **methyl butyrate** incompatibilities.

Emergency Procedures

First Aid Measures Protocol

In all cases of exposure, it is advised to consult a physician and show them the Safety Data Sheet.^{[5][6]}

- Inhalation:
 - Remove the person from the exposure area to fresh air.^[8]

- If breathing is difficult or has stopped, provide artificial respiration.[6][9]
- Seek immediate medical attention.[9]
- Skin Contact:
 - Immediately remove all contaminated clothing.[4][9]
 - Wash the affected skin area with soap and plenty of water.[6][8]
 - If skin irritation persists, consult a physician.[6]
- Eye Contact:
 - Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][8]
 - Remove contact lenses if present and easy to do so.[4]
 - Seek medical advice.[5]
- Ingestion:
 - DO NOT induce vomiting.[5][6]
 - Rinse the mouth with water.[5][6]
 - Never give anything by mouth to an unconscious person.[5][6]
 - Seek immediate medical attention.[9]

Caption: Emergency first aid workflow for **methyl butyrate** exposure.

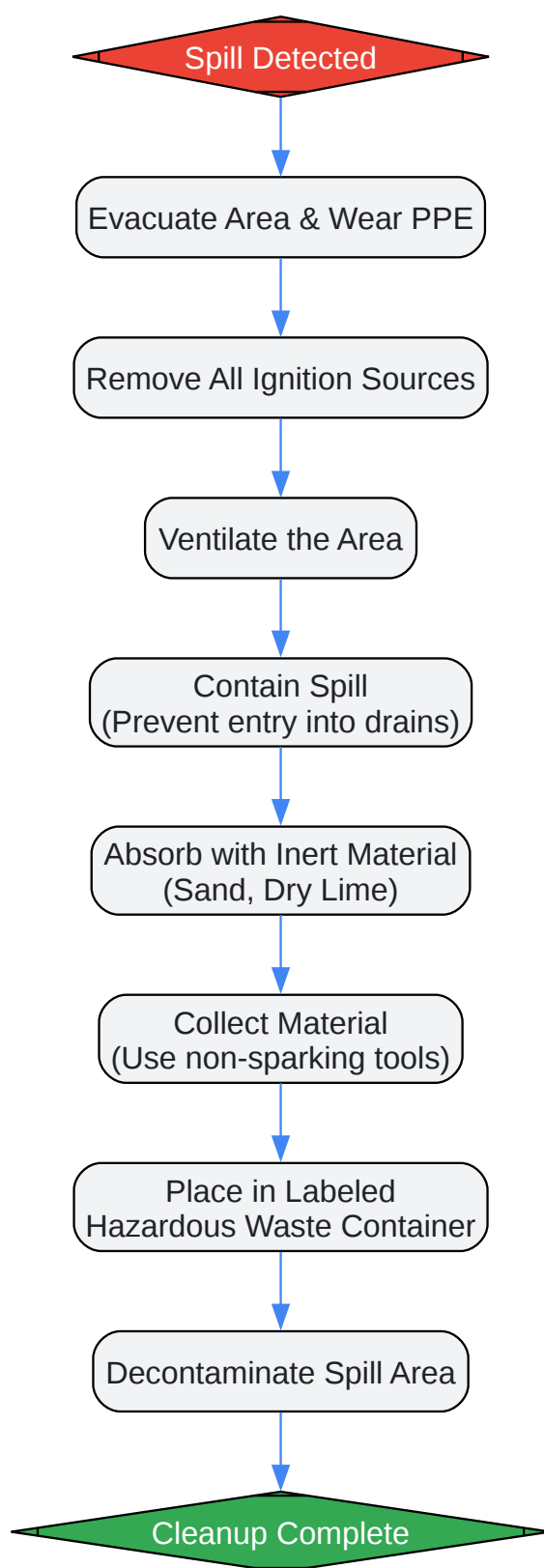
Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[6][8]
- Unsuitable Extinguishing Media: Using a direct water jet may be ineffective and spread the fire.[8]

- Specific Hazards: **Methyl butyrate** is a flammable liquid.[8] Vapors are heavier than air and may travel to a source of ignition and flash back.[8][10] Containers may explode when heated.[8][10] Hazardous decomposition products like carbon oxides are formed in a fire.[5][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][9]

Accidental Release and Spill Cleanup Protocol

- Evacuation and Isolation: Evacuate all non-essential personnel from the spill area.[8] Isolate the leak or spill area immediately.[10]
- Remove Ignition Sources: Eliminate all ignition sources (sparks, flames, hot surfaces) from the immediate area.[5][8][10]
- Ventilation: Ensure adequate ventilation of the area.[5][6]
- Containment: Prevent the spill from entering drains, sewers, or confined spaces.[6][8]
- Absorption:
 - Cover the spill with a non-combustible absorbent material such as dry lime, sand, or soda ash.[8]
 - Use clean, non-sparking tools to collect the absorbed material.[10]
- Disposal:
 - Place the collected material into a suitable, covered container for disposal.[8]
 - Dispose of the waste in accordance with local, state, and federal regulations. It may need to be treated as hazardous waste.[8]
- Decontamination: Ventilate and wash the spill area thoroughly after the cleanup is complete.[8]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling a **methyl butyrate** spill.

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the use of appropriate Personal Protective Equipment is mandatory when handling **methyl butyrate**.

- Eye/Face Protection: Wear impact-resistant safety glasses with side shields or chemical safety goggles.[8] A face shield may be necessary for tasks with a high splash potential.[6][8]
- Skin Protection:
 - Gloves: Wear solvent-resistant gloves (e.g., Nitrile rubber).[5][8] Gloves must be inspected for integrity before use.[6]
 - Clothing: Wear protective clothing to prevent skin contact.[8] For significant exposure risk, flame-retardant, antistatic protective clothing is recommended.[5][6]
- Respiratory Protection: If engineering controls like local exhaust ventilation are insufficient to control exposure, a MSHA/NIOSH-approved respirator should be worn.[8] The employer must have a written respiratory protection program that complies with OSHA 1910.134.[8]

This guide provides a comprehensive overview of the safety data and handling precautions for **methyl butyrate**. Adherence to these protocols is paramount for maintaining a safe laboratory and work environment. Always refer to the specific Safety Data Sheet provided by the manufacturer for the most detailed and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. Methyl butyrate | C5H10O2 | CID 12180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Methyl butyrate - Wikipedia [en.wikipedia.org]

- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. aurochemicals.com [aurochemicals.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. Methyl butyrate | 623-42-7 [chemicalbook.com]
- 8. nj.gov [nj.gov]
- 9. sds.metasci.ca [sds.metasci.ca]
- 10. METHYL BUTYRATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. agilent.com [agilent.com]
- 12. chemos.de [chemos.de]
- To cite this document: BenchChem. ["Methyl butyrate" safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153709#methyl-butyrate-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

